

The Anticancer Mechanism of Heilaohulignan C in Gastric Cancer Cells: A Technical Overview

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Compound of Interest

Compound Name: *Kadsulignan C*

Cat. No.: *B15137499*

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Introduction

This technical guide provides a detailed examination of the mechanism of action of Heilaohulignan C, a lignan isolated from *Kadsura coccinea*, in cancer cells. Initial inquiries for "Kadsulignan C" did not yield specific results; however, literature review strongly suggests a likely misspelling of Heilaohulignan C, for which there is published evidence of anticancer activity. This document synthesizes the available data on the effects of Heilaohulignan C on gastric cancer cells, focusing on its pro-apoptotic, anti-proliferative, and anti-migratory properties. The information presented herein is compiled from publicly available research abstracts and supplemented with established experimental protocols to provide a comprehensive resource for the scientific community.

Core Mechanism of Action: Induction of Apoptosis

Heilaohulignan C exerts its primary anticancer effect on gastric cancer cells by inducing programmed cell death, or apoptosis. The mechanism is multifaceted, involving the activation of both the p53 tumor suppressor pathway and the intrinsic mitochondrial-dependent apoptotic cascade.^[1]

Key molecular events in Heilaohulignan C-induced apoptosis include:

- **Upregulation of p53:** The tumor suppressor protein p53 is a critical regulator of cell cycle arrest and apoptosis. Heilaohulignan C treatment leads to an increase in p53 protein levels.
- **Modulation of Bcl-2 Family Proteins:** The balance between pro-apoptotic (e.g., Bax) and anti-apoptotic (e.g., Bcl-2) proteins of the Bcl-2 family is crucial for mitochondrial integrity. Heilaohulignan C disrupts this balance by increasing the expression of Bax and decreasing the expression of Bcl-2.
- **Mitochondrial Pathway Activation:** The altered Bax/Bcl-2 ratio leads to mitochondrial outer membrane permeabilization, resulting in the release of cytochrome C into the cytoplasm.
- **Caspase Activation:** Cytosolic cytochrome C triggers the formation of the apoptosome and subsequent activation of a caspase cascade. Heilaohulignan C has been shown to increase the levels of cleaved caspase-3, the primary executioner caspase, leading to the cleavage of cellular substrates and the morphological changes characteristic of apoptosis.

Quantitative Data Presentation

The following tables summarize the available quantitative data on the cytotoxic effects of Heilaohulignan C on various cancer cell lines.

Table 1: Cytotoxicity of Heilaohulignan C (IC50 Values)

Cell Line	Cancer Type	IC50 (μM)	Cytotoxicity Level	Citation
BGC-823	Human Gastric Carcinoma	16.75	Weak	[1][2]
HCT-116	Human Colon Carcinoma	16.59	Weak	[1][2]
HepG-2	Human Liver Carcinoma	9.92	Strong	[1][2]

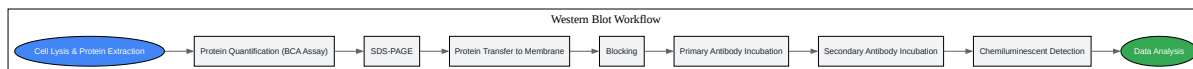
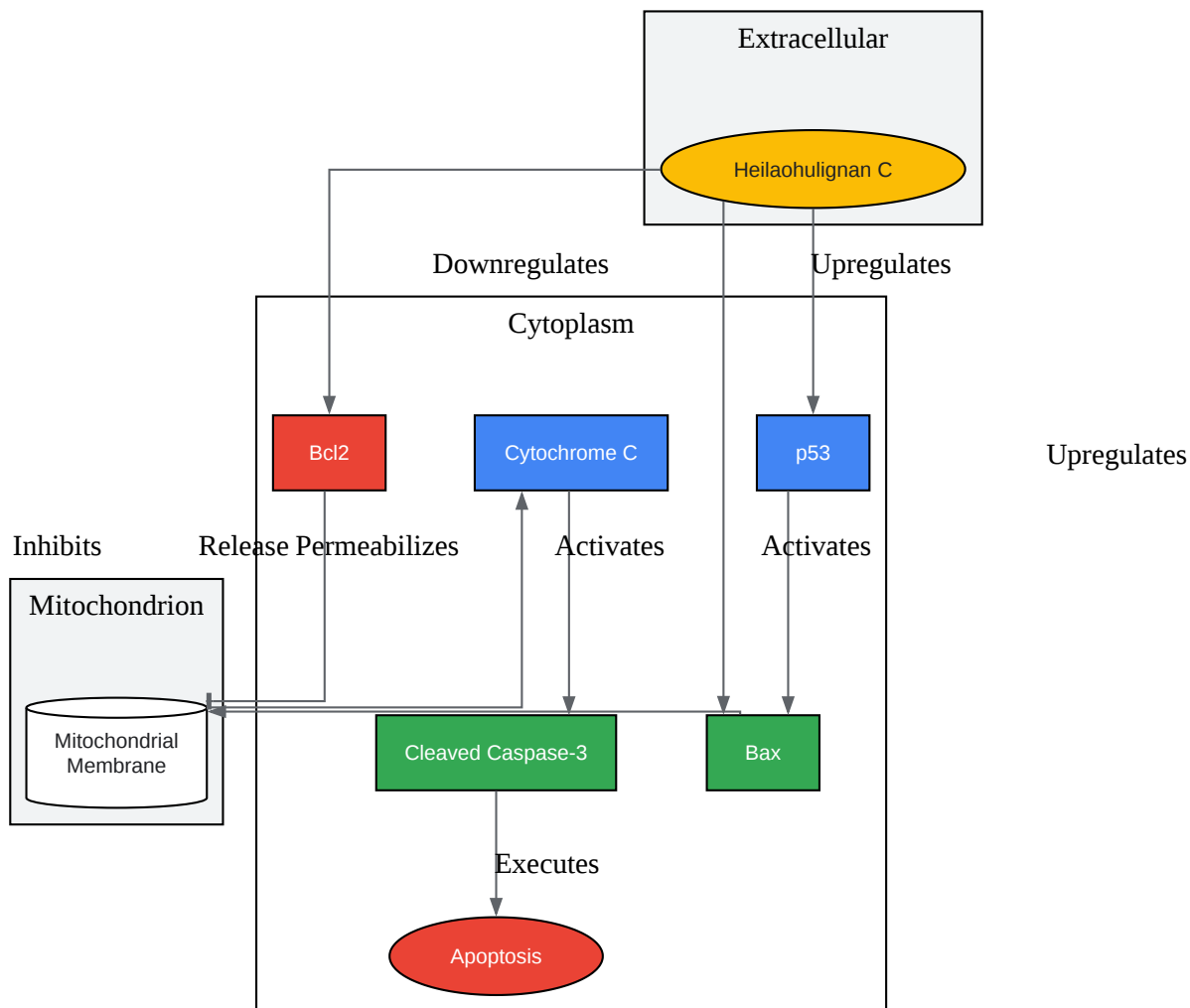
Table 2: Effect of Heilaohulignan C on Apoptosis-Related Protein Expression in BGC-823 Gastric Cancer Cells

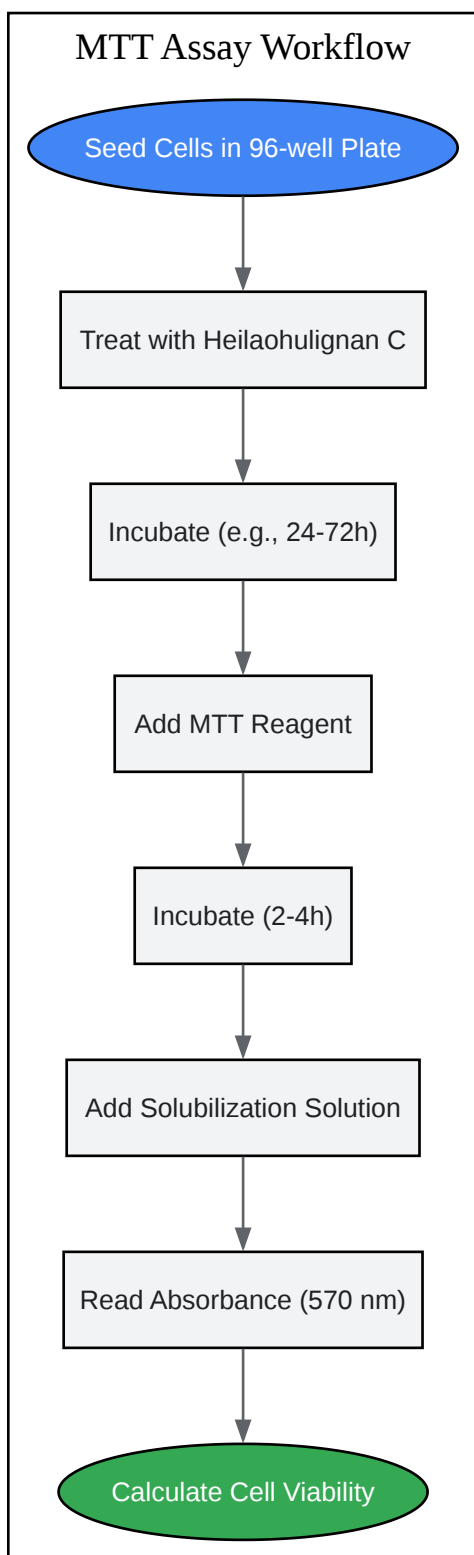
Protein	Function	Effect of Heilaohulignan C	Citation
p53	Tumor Suppressor	Increased	
Bax	Pro-apoptotic	Increased	
Bcl-2	Anti-apoptotic	Decreased	
Cleaved Caspase-3	Executioner Caspase	Increased	

Signaling Pathways and Experimental Workflows

Signaling Pathway Diagrams

The following diagrams, generated using Graphviz, illustrate the key signaling pathways and experimental workflows related to the study of Heilaohulignan C.





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- 2. cellink.com [cellink.com]
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